

Application Notes and Protocols: Utilizing Neodymium-Doped Fibers in Optical Amplifiers

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Compound of Interest

Compound Name: Neodymium

CAS No.: 42320-27-4

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For: Researchers, scientists, and drug development professionals.

Introduction

Neodymium-doped fiber amplifiers (NDFAs) are a cornerstone of modern photonics, serving as versatile all-optical amplifiers for signals primarily in the near-infrared region.[1] By doping the core of a silica optical fiber with **neodymium** (Nd^{3+}) ions, these devices can amplify light through the process of stimulated emission.[2] A pump laser excites the **neodymium** ions to a higher energy state, and when a signal photon at the desired wavelength passes through the fiber, it stimulates the excited ions to release their energy as photons that are identical to the signal photon. This results in a coherent amplification of the optical signal.[3]

NDFAs are renowned for their high gain, low noise, and excellent beam quality. Their applications are extensive, ranging from preamplifiers in long-haul telecommunication systems to power amplifiers in high-power laser systems used for materials processing, medical procedures, and scientific research.[3] Notably, NDFAs operate at several key wavelengths,

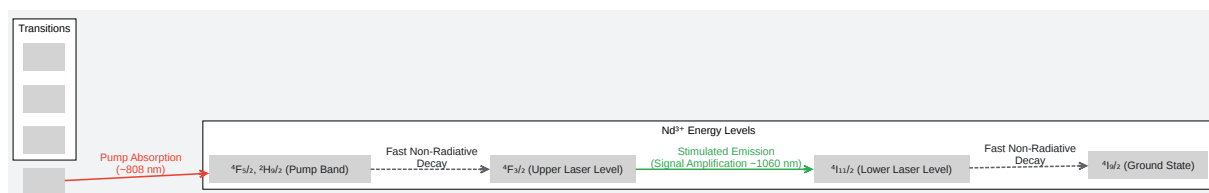
including the 1060 nm and 1300 nm regions, making them suitable for a variety of specialized applications.[\[4\]](#)[\[5\]](#)

Principle of Operation: The Neodymium Four-Level System

The amplification in an NDFA is governed by the electronic energy levels of the trivalent **neodymium** ion (Nd^{3+}). The process is typically modeled as a four-level laser system, which facilitates efficient population inversion and, consequently, low-noise amplification.[\[6\]](#)

The key steps are as follows:

- **Pump Absorption:** A high-power pump laser, commonly operating around 808 nm, excites the Nd^{3+} ions from their ground state ($^4\text{I}_{9/2}$) to a higher energy pump band (primarily $^4\text{F}_{5/2}$ and $^2\text{H}_{9/2}$).[\[5\]](#)[\[7\]](#)
- **Non-Radiative Decay:** The excited ions rapidly and non-radiatively decay to a metastable upper laser level ($^4\text{F}_{3/2}$). This transition is very fast, ensuring the pump band remains unpopulated.[\[7\]](#)[\[8\]](#)
- **Stimulated Emission (Signal Amplification):** The upper laser level has a relatively long lifetime, allowing a population inversion to build up. When a signal photon (e.g., at ~1060 nm) travels through the fiber, it stimulates an excited ion to decay to the lower laser level ($^4\text{I}_{11/2}$), releasing a second photon that is identical in phase, frequency, and direction to the signal photon.[\[8\]](#) This is the core amplification process. A different transition, from $^4\text{F}_{3/2}$ to $^4\text{I}_{13/2}$, enables amplification around 1300-1400 nm.[\[9\]](#)[\[10\]](#)
- **Final Non-Radiative Decay:** The ion then quickly decays non-radiatively from the lower laser level back to the ground state ($^4\text{I}_{9/2}$). The speed of this final decay ensures the lower laser level remains depopulated, which is crucial for maintaining the population inversion and achieving efficient, continuous amplification.[\[8\]](#)



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Caption: Energy level diagram for a **Neodymium** (Nd³⁺) four-level laser system.

Fiber Fabrication Overview

Neodymium-doped fibers are typically fabricated using variations of chemical vapor deposition (CVD) techniques, which allow for precise control over the refractive index profile and dopant concentration.

- **Modified Chemical Vapor Deposition (MCVD):** This is a common method where layers of silicon dioxide (SiO₂) and germanium dioxide (GeO₂) are deposited on the inside of a silica tube to form the core.
- **Solution Doping:** To introduce **neodymium**, the process is often paused, and the porous soot layer is immersed in a solution containing **neodymium** salts (e.g., NdCl₃).^[11] The tube is then dried and collapsed into a solid preform, from which the fiber is drawn. Co-dopants like Aluminum (Al) or Phosphorus (P) are often added to increase the solubility of Nd³⁺ ions, prevent clustering, and tailor the spectral properties of the fiber.^{[6][12]}
- **Rod-in-Tube:** This technique involves inserting a doped glass rod (the core) into a silica tube (the cladding) and drawing them into a fiber.

Application Notes

Performance Characteristics

The performance of an NDFA is defined by several key parameters. The following table summarizes typical performance data gathered from various experimental setups.

Parameter	Value	Wavelength (s)	Pump Wavelength	Conditions / Fiber Type	Source
Small Signal Gain	> 30 dB	1060 μ m	810 nm	50 mW pump power, Nd-Al co-doped fiber	[6]
24 dB	1064 nm	808 nm	Panda-type double-clad PMF	[13]	
> 500x Amplification	1060 - 1120 nm	808 nm	1 mW seed power, highly doped 30/125 NDF	[14]	
13.3 dB	1402 nm	808 nm	E-band amplifier with ASE suppression	[9]	
Gain Bandwidth	1050 - 1140 nm	N/A	808 nm	Highly doped 30/125 NDF	[14]
1376 - 1466 nm	N/A	808 nm	E-band amplifier with ASE suppression	[10]	
Noise Figure (NF)	~3 dB	1060 μ m	810 nm	50 mW pump power, low pump condition	[6]
< 8 dB	1064 nm	808 nm	Panda-type double-clad PMF	[13]	
7.6 dB	1402 nm	808 nm	E-band amplifier	[9]	

Output Power	> 100 mW	1060 μ m	810 nm	1 mW input, 200 mW launched pump power	[6]
2.5 W	1140 nm	808 nm	50 mW seed injection		[14]
7.35 W	1060 nm	808 nm	Nd-doped PMF laser configuration		[15]
Pump Absorption	8.5 dB/m	N/A	810 nm	Single-mode Nd-doped fiber	[16]
1.7 dB/m	N/A	808 nm	30/125 double-clad Nd-doped fiber		[14]

Key Applications

The unique properties of NDFAs make them indispensable in several high-tech fields:

- **High-Power Laser Systems:** NDFAs are frequently used as power amplifiers in Master Oscillator Power Amplifier (MOPA) configurations to boost the output of a low-power seed laser to kilowatts levels for industrial applications like cutting, welding, and marking.[17][14]
- **Telecommunications:** While Erbium-doped fiber amplifiers (EDFAs) dominate the C-band (1550 nm), NDFAs are being explored for the E-band (1350-1450 nm) to increase the transmission capacity of optical fibers.[10]
- **Medical Applications:** Lasers operating in the 1.1 μ m region can be used as pump sources for other lasers (e.g., Thulium, Holmium) or frequency-doubled into the visible spectrum for applications in medical testing and cold atom manipulation.[14]
- **Sensing and Lidar:** The high power and excellent beam quality of NDFAs are beneficial for remote sensing, Lidar (Light Detection and Ranging), and various fiber sensing systems.[6]

Experimental Protocols

Protocol: Gain and Noise Figure Characterization of an NDFA

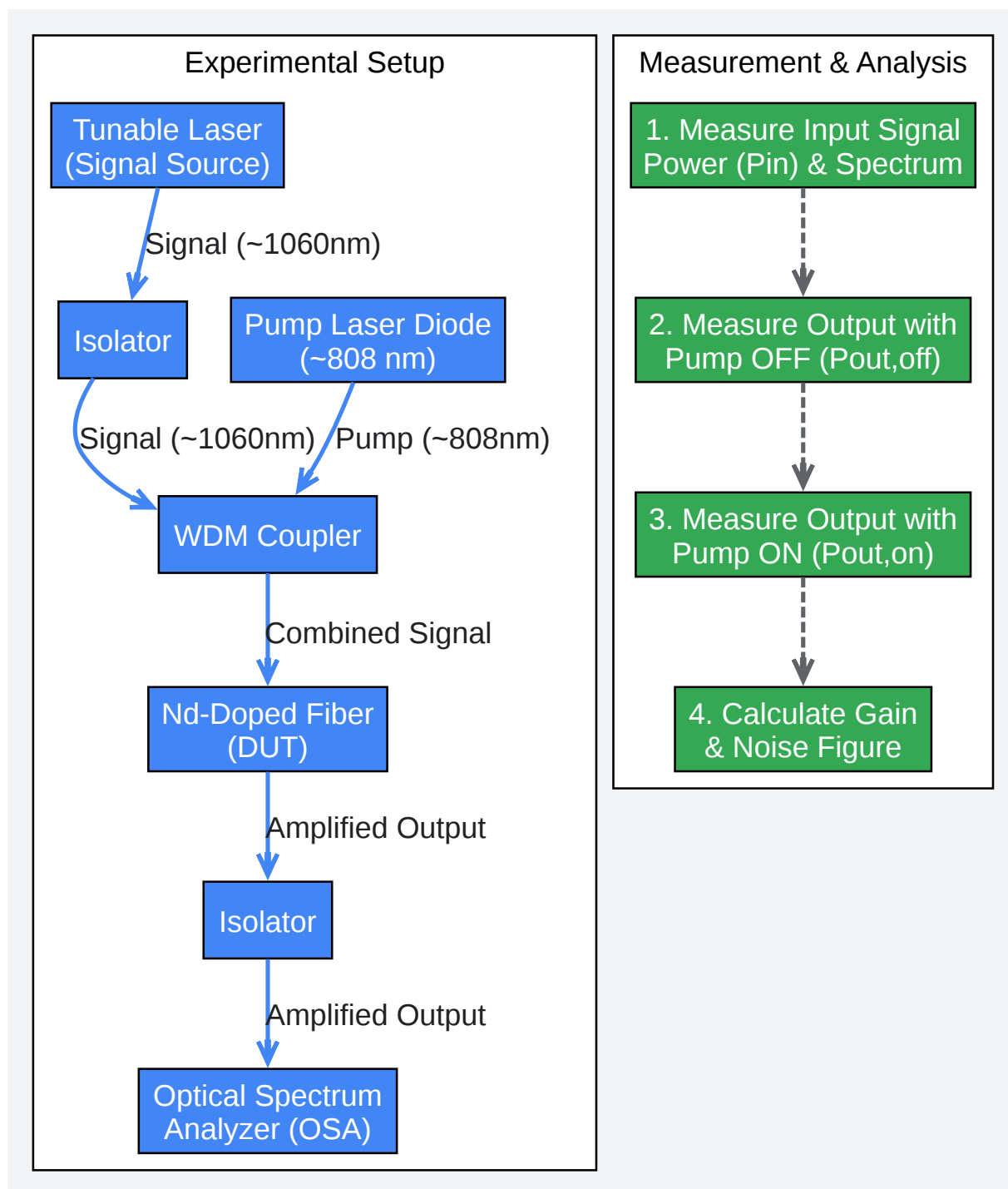
This protocol outlines the procedure for measuring the small-signal gain and noise figure of a forward-pumped NDFA operating around 1060 nm.

Objective: To quantify the amplification factor (Gain) and the signal quality degradation (Noise Figure) of a given **Neodymium**-doped fiber.

Materials and Equipment:

- **Neodymium**-doped single-mode fiber (e.g., Fibercore F-DF1000).[\[16\]](#)
- Pump Laser Diode: High-power, ~808 nm wavelength.
- Tunable Laser Source (TLS): To provide the input signal (e.g., tunable around 1060 nm).
- Wavelength Division Multiplexer (WDM): To combine the ~808 nm pump and ~1060 nm signal.
- Optical Isolators (x2): To prevent back reflections.
- Optical Spectrum Analyzer (OSA): For measuring power spectra.
- Optical Power Meter.
- Fiber optic cables and connectors.

Experimental Setup Workflow:



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Caption: Workflow for the characterization of a **Neodymium**-Doped Fiber Amplifier.

Procedure:

- System Assembly: Connect the components as shown in the workflow diagram. Ensure all fiber connections are clean and properly mated to minimize insertion loss.
- Input Signal Characterization (Pump Off):
 - Set the Tunable Laser Source (TLS) to the desired signal wavelength (e.g., 1064 nm).
 - Set the TLS output power to a low level (e.g., -30 dBm) for small-signal measurements.
 - Ensure the pump laser is OFF.
 - Connect the fiber end from the first isolator directly to the OSA to measure the exact input power (P_{in}) and spectrum of the signal. Record this value.
- Amplifier Characterization (Pump On):
 - Reconnect the setup as per the diagram.
 - Turn ON the pump laser and set it to the desired output power (e.g., 50 mW).[\[6\]](#)
 - On the OSA, capture the output spectrum. This spectrum will show the amplified signal peak and the broad Amplified Spontaneous Emission (ASE) noise floor generated by the NDFA.
 - Record the peak power of the amplified signal (P_{out}).
 - Measure the ASE power density (P_{ase}) at the signal wavelength. This is typically done using an interpolation method on the OSA.[\[18\]](#)

Data Analysis:

- Gain Calculation: The optical gain (G) in decibels (dB) is calculated as the difference between the output signal power and the input signal power.
 - Formula: $G(\text{dB}) = P_{out}(\text{dBm}) - P_{in}(\text{dBm})$ [\[18\]](#)
- Noise Figure (NF) Calculation: The Noise Figure quantifies the degradation of the signal-to-noise ratio (SNR) caused by the amplifier. It is calculated using the measured ASE power.

- Formula: $NF(dB) = P_{ase}(dBm/Hz) - G(dB) - (-174 \text{ dBm/Hz})$
- Note: P_{ase} must be the spectral density of the ASE noise in dBm per Hertz. The OSA measures power in a certain resolution bandwidth (RBW), so this value must be normalized to a 1 Hz bandwidth. The term -174 dBm/Hz (or hv) represents the fundamental quantum shot noise limit at room temperature in the 1 μm wavelength region. [\[19\]](#)[\[20\]](#)

By repeating this protocol at various signal wavelengths and pump powers, a comprehensive characterization of the NDFA's performance can be achieved.

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References

- [1. Principles and Applications of the Fiber Optic Amplifier - Sintai Communication Co.,LTD. \[optical-sintai.com\]](#)
- [2. Optical amplifier - Wikipedia \[en.wikipedia.org\]](#)
- [3. gophotonics.com \[gophotonics.com\]](#)
- [4. News - Working Principle and Classification of Optic Fiber Amplifier/EDFA \[softeloptic.com\]](#)
- [5. fiberoptics4sale.com \[fiberoptics4sale.com\]](#)
- [6. Characteristics in Neodymium-Doped Fiber Amplifiers at 1.06 \$\mu\text{m}\$ \[globals.ieice.org\]](#)
- [7. youtube.com \[youtube.com\]](#)
- [8. Direct measurements of the terminal laser level lifetime in neodymium-doped crystals and glasses \[opg.optica.org\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. E-band neodymium-doped fiber amplifier: model and application \[opg.optica.org\]](#)
- [11. spiedigitallibrary.org \[spiedigitallibrary.org\]](#)
- [12. fiberoptics4sale.com \[fiberoptics4sale.com\]](#)

- [13. worldscientific.com \[worldscientific.com\]](https://www.worldscientific.com)
- [14. Gain performance of Nd-doped fiber in the range of 1050–1140 nm \[opg.optica.org\]](https://opg.optica.org)
- [15. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [16. Neodymium Doped Optical Fiber \[newport.com\]](https://www.newport.com)
- [17. Rare Earth Doped Fiber Enable NIR Lasers and Amplifiers White Paper | Coherent \[coherent.com\]](#)
- [18. exfo.com \[exfo.com\]](https://www.exfo.com)
- [19. youtube.com \[youtube.com\]](https://www.youtube.com)
- [20. perso.telecom-paristech.fr \[perso.telecom-paristech.fr\]](https://perso.telecom-paristech.fr)
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